

# Application Notes and Protocols for the Quantification of 10-Hydroxyoctadecanoyl-CoA

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## Compound of Interest

Compound Name: *10-Hydroxyoctadecanoyl-CoA*

Cat. No.: *B15622100*

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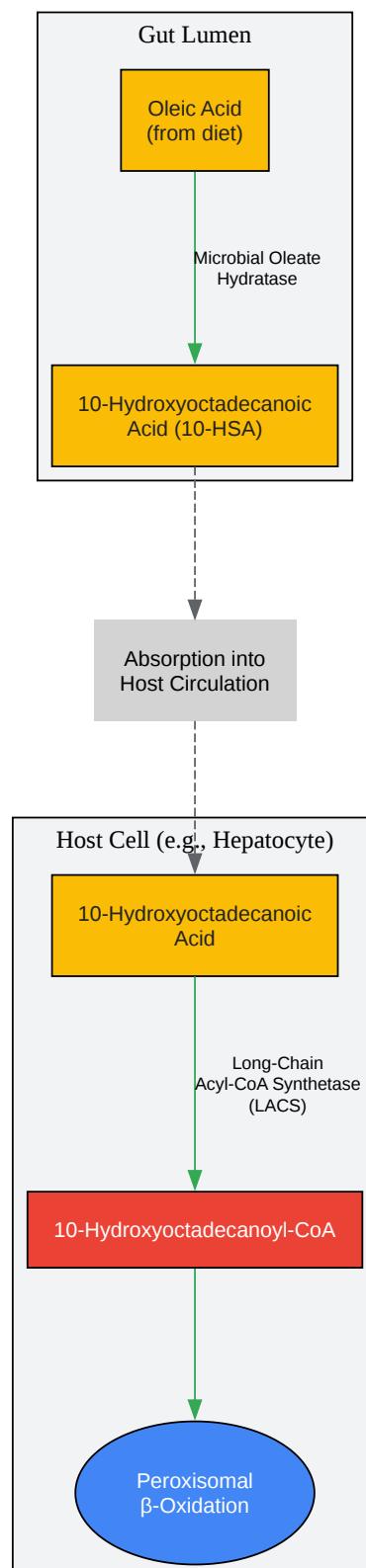
## Introduction

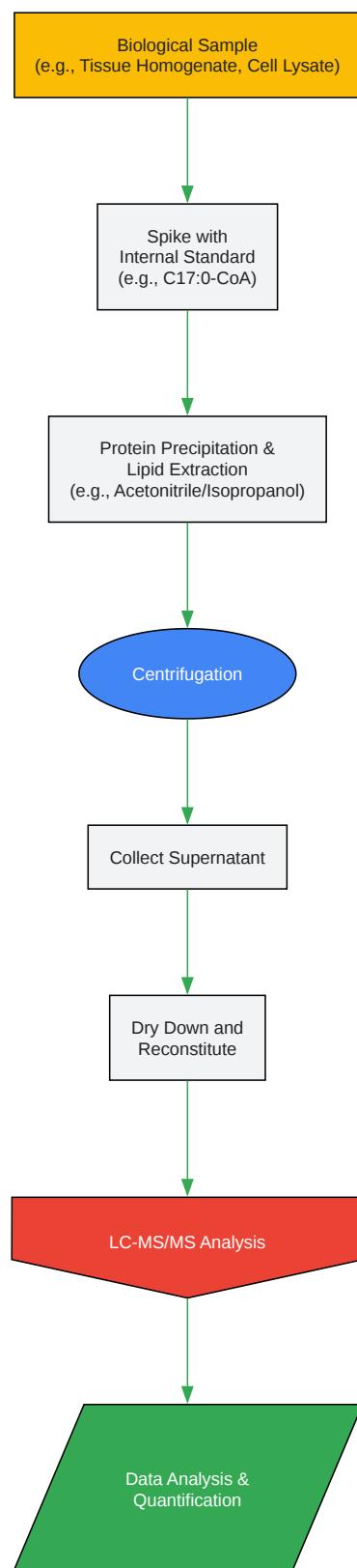
**10-Hydroxyoctadecanoyl-CoA** is the activated form of 10-hydroxyoctadecanoic acid (10-HSA), a hydroxylated long-chain fatty acid. 10-HSA is a known microbial metabolite produced from the hydration of oleic acid by various gut bacteria.<sup>[1]</sup> It is absorbed by the host and can be found in various tissues, where it is involved in lipid metabolism.<sup>[1]</sup> Notably, 10-HSA acts as a ligand for Peroxisome Proliferator-Activated Receptor alpha (PPAR $\alpha$ ), a key regulator of lipid homeostasis.<sup>[1]</sup> The conversion of 10-HSA to its CoA ester by long-chain acyl-CoA synthetases is a critical step for its entry into metabolic pathways such as peroxisomal  $\beta$ -oxidation.<sup>[1][2][3]</sup> <sup>[4]</sup> Given its role in metabolic regulation, accurate quantification of **10-Hydroxyoctadecanoyl-CoA** is essential for understanding its physiological and pathological significance.

This document provides a detailed protocol for the quantification of **10-Hydroxyoctadecanoyl-CoA** in biological samples using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and specific method for the analysis of long-chain acyl-CoAs.

## Metabolic Pathway of 10-Hydroxyoctadecanoyl-CoA

The metabolic pathway involving **10-Hydroxyoctadecanoyl-CoA** begins with the microbial conversion of oleic acid to 10-hydroxyoctadecanoic acid in the gut. Following absorption, 10-hydroxyoctadecanoic acid is activated to **10-Hydroxyoctadecanoyl-CoA**, which can then enter peroxisomal  $\beta$ -oxidation.



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## References

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